

"Tetrakis(dimethylsiloxy)silane" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Tetrakis(dimethylsiloxy)silane**

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In-Depth Technical Guide: **Tetrakis(dimethylsiloxy)silane**

This technical guide provides a comprehensive overview of the core physicochemical properties of **Tetrakis(dimethylsiloxy)silane**, tailored for researchers, scientists, and professionals in drug development and materials science. This document summarizes key molecular data and outlines its application as a crosslinking agent.

Core Molecular Data

Tetrakis(dimethylsiloxy)silane is a versatile organosilicon compound. There is some discrepancy in the literature and commercial sources regarding its precise molecular formula and weight, which likely stems from the distinction between the fully methylated compound and the hydride version. The two commonly cited structures are presented below. The name "**Tetrakis(dimethylsiloxy)silane**" most accurately describes the structure without Si-H bonds.

Parameter	Value (Structure 1)	Value (Structure 2)
IUPAC Name	Tetrakis(dimethylsiloxy)silane	Tetrakis(dimethylsilyloxy)silane
Synonyms	Tetrakis(dimethylsilyl) Orthosilicate	3,3- Bis(dimethylsiloxy)-1,1,5,5- tetramethyltrisiloxane
Molecular Formula	C ₈ H ₂₄ O ₄ Si ₅ [1] [2]	C ₈ H ₂₈ O ₄ Si ₅ [3] [4] [5] [6]
Molecular Weight	324.70 g/mol [1] [2]	328.73 g/mol [3] [5]
CAS Number	17082-47-2 [1] [2] [3] [4] [5] [6]	17082-47-2 [3] [4] [5] [6]

The structure corresponding to C₈H₂₈O₄Si₅ contains Si-H bonds, which makes the compound suitable for use as a mild and selective reducing agent in organic synthesis.[\[3\]](#) The C₈H₂₄O₄Si₅ structure is a fully oxidized silicate core.

Applications in Material Science: Crosslinking Agent

Tetrakis(dimethylsiloxy)silane and similar silane compounds are primarily utilized as crosslinking agents, particularly for silicone polymers (e.g., vinyl-functional silicones) and other polymers like polyethylene.[\[7\]](#) This process significantly enhances the material's thermal stability, mechanical strength, and chemical resistance.

General Experimental Protocol: Silane Crosslinking of Polymers

While specific protocols vary depending on the polymer and desired properties, the general methodology for silane crosslinking involves a two-step process: grafting and moisture curing.

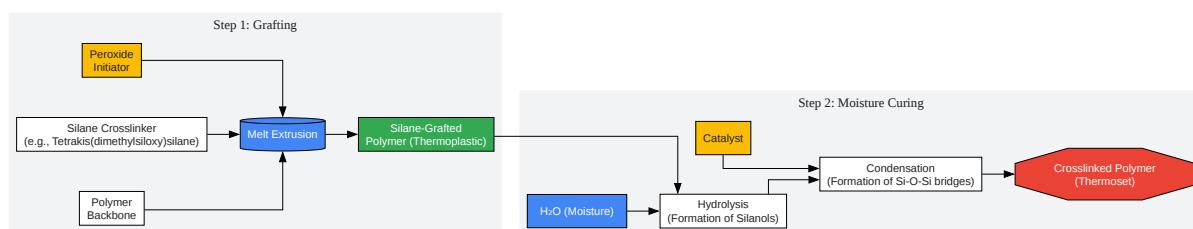
- **Grafting:** A vinyl-functional silane is grafted onto the polymer backbone. This is typically achieved in an extruder in the presence of a small amount of peroxide initiator. The polymer, silane, and peroxide are melt-blended, causing the silane to covalently bond to the polymer chains. The resulting grafted polymer is still a thermoplastic and can be molded or shaped.

- Moisture Curing (Crosslinking): The grafted polymer is then exposed to moisture (e.g., in a water bath, steam chamber, or ambient humidity). A catalyst, often a tin compound, is required to accelerate the reaction. The moisture hydrolyzes the alkoxy or siloxy groups on the silane to form reactive silanol groups (-Si-OH). These silanol groups then condense with each other to form stable siloxane bridges (-Si-O-Si-) between the polymer chains, creating a three-dimensional crosslinked network.

This crosslinking imparts thermoset properties to the material, improving its performance at elevated temperatures.

Visualized Workflow: Polymer Crosslinking

The following diagram illustrates the logical workflow of using a silane, such as **Tetrakis(dimethylsiloxy)silane**, as a crosslinking agent for polymers.



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Caption: General workflow for silane crosslinking of polymers.

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- To cite this document: BenchChem. ["Tetrakis(dimethylsiloxy)silane" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1631252#tetrakis-dimethylsiloxy-silane-molecular-weight-and-formula>

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